An In-depth Technical Guide to N'-(2-chloroacetyl)-4-methylbenzohydrazide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N'-(2-chloroacetyl)-4-methylbenzohydrazide*
CAS No.:	*199938-21-1*
Cat. No.:	*B169501*

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Foreword: Unveiling the Potential of a Bifunctional Scaffold

In the landscape of modern drug discovery and chemical biology, the strategic combination of well-understood pharmacophores and reactive functional groups is a cornerstone of rational design. **N'-(2-chloroacetyl)-4-methylbenzohydrazide**, bearing the CAS number 199938-21-1, represents a compelling, albeit sparsely documented, chemical entity at the intersection of two significant classes of molecules: the versatile benzohydrazides and the reactive chloroacetyl amides.

This technical guide moves beyond a simple recitation of facts. Instead, it aims to provide researchers, scientists, and drug development professionals with a foundational understanding of this molecule, built from first principles and data from analogous structures. We will delve into a robust, field-tested synthetic route, explore its predicted physicochemical characteristics, and, most critically, elucidate its potential as a tool for biological inquiry, likely as a covalent inhibitor or a targeted cytotoxic agent. By understanding the causality behind its design and potential reactivity, we can unlock its utility in pioneering research endeavors.

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Synthetic Strategy: A Two-Step Approach to a High-Purity Target

The synthesis of **N'-(2-chloroacetyl)-4-methylbenzohydrazide** is most logically and efficiently approached via a two-step sequence. This methodology ensures high conversion rates and simplifies purification by building complexity in a controlled manner. The overarching strategy involves the initial formation of the stable hydrazide precursor, followed by acylation with the reactive chloroacetyl moiety.

Step 1: Synthesis of the Precursor, 4-Methylbenzohydrazide

The foundational step is the nucleophilic acyl substitution reaction between a commercially available methyl ester (methyl 4-methylbenzoate) and hydrazine hydrate.

- Causality of Experimental Choice: Hydrazine is a potent nucleophile, and its reaction with esters to form hydrazides is a robust and high-yielding transformation.[1][2] Using an excess of hydrazine hydrate drives the reaction to completion and simplifies the work-up, as the excess hydrazine can be easily removed. Ethanol is an ideal solvent as it readily dissolves the starting ester and is compatible with the polar nature of hydrazine. Microwave irradiation can be employed to significantly reduce reaction times from hours to minutes.[2][3]

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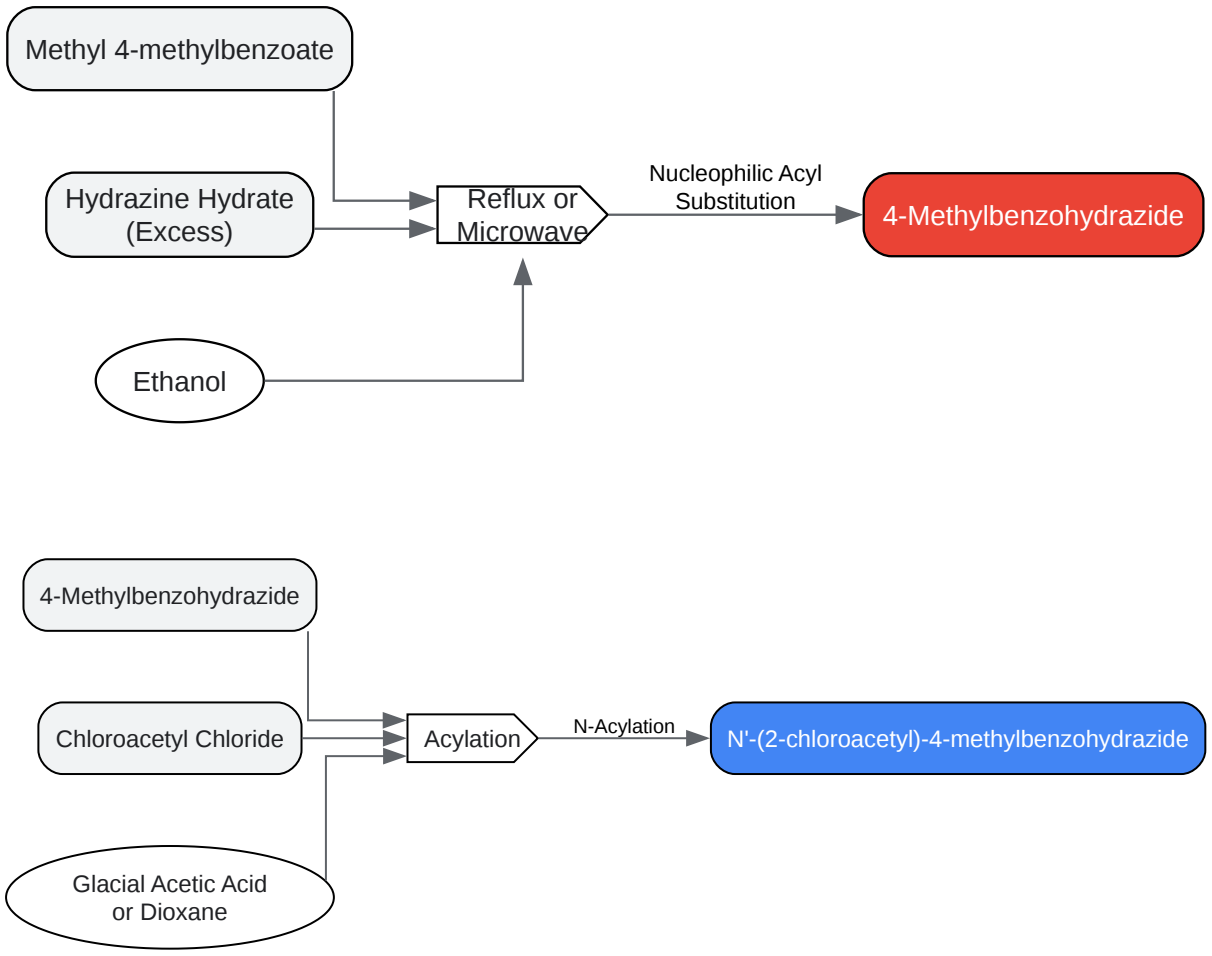

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Caption: Workflow for the chloroacetylation of the hydrazide precursor.

Physicochemical and Structural Data

While extensive experimental data for **N'-(2-chloroacetyl)-4-methylbenzohydrazide** is not readily available in public literature, its key physicochemical properties can be reliably predicted based on its structure. These predictions are vital for designing experiments, including selecting appropriate solvent systems for biological assays and purification.

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Property	Predicted Value / Information	Source / Method
CAS Number	199938-21-1	-
Molecular Formula	C10H11ClN2O2	-
Molecular Weight	226.66 g/mol	Calculated
IUPAC Name	N'-(2-chloroacetyl)-4-methylbenzohydrazide	-
Appearance	Predicted to be a white to off-white solid	Analogy [4]
Melting Point	Predicted >150 °C	Analogy
LogP (octanol/water)	~1.5 - 2.5	Computational Prediction [5]
Hydrogen Bond Donors	2	Calculated
Hydrogen Bond Acceptors	2	Calculated
Solubility	Soluble in polar organic solvents (DMSO, DMF, Methanol)	Analogy

Biological Potential & Inferred Mechanism of Action

The true scientific interest in **N'-(2-chloroacetyl)-4-methylbenzohydrazide** lies in the synergy of its two core components. The benzohydrazide scaffold is a known pharmacophore present in numerous compounds with a wide array of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. [6][7]This suggests the 4-methylbenzohydrazide portion can guide the molecule to biological targets.

The chloroacetyl group, however, is the key to its potential as a research tool. It is a classic electrophilic "warhead." [8]The carbon atom attached to the chlorine is highly susceptible to nucleophilic attack by amino acid residues such as cysteine (thiol group) or histidine (imidazole group) on a protein target. This results in the formation of a stable, irreversible covalent bond.

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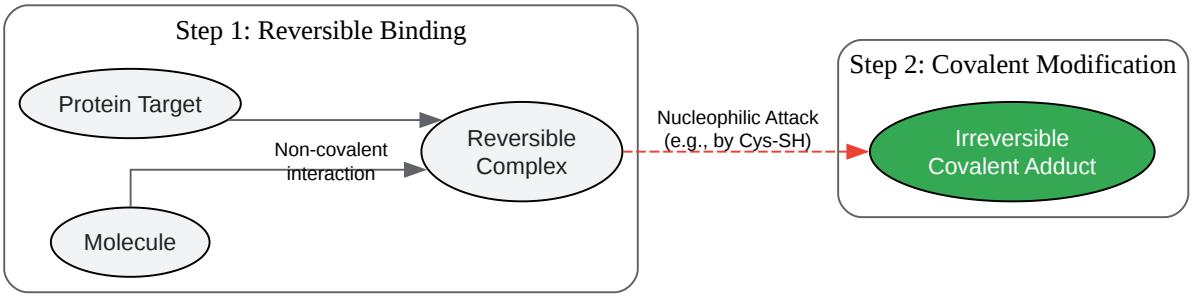
This bifunctional nature strongly suggests that **N'-(2-chloroacetyl)-4-methylbenzohydrazide** could function as a covalent inhibitor. The benzohydrazide moiety may provide the initial non-covalent binding affinity and specificity for a target protein's active site, positioning the chloroacetyl group for a subsequent, irreversible covalent reaction with a nearby nucleophilic residue.



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Caption: Inferred mechanism of action as a covalent inhibitor.

This targeted, irreversible inhibition is a highly sought-after mechanism in drug development for overcoming resistance and achieving prolonged therapeutic effects. Consequently, this compound is an excellent candidate for screening in assays designed to identify inhibitors of enzymes, particularly those with known active site cysteines, such as certain proteases, kinases, or metabolic enzymes. The chloroacetyl moiety is known to impart cytotoxic effects, making this compound a candidate for anticancer research. [9][10]

Detailed Experimental Protocols

The following protocols are provided as self-validating systems, based on established and reliable methodologies for analogous transformations.

Protocol 4.1: Synthesis of 4-Methylbenzohydrazide

- Reagent Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add methyl 4-methylbenzoate (10.0 g, 66.6 mmol).

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- Solvent and Reagent Addition: Add 100 mL of ethanol to the flask and stir until the ester is fully dissolved. To this solution, add hydrazine hydrate (80% solution, 20.8 mL, 333 mmol, 5 equivalents) dropwise.
- Reaction: Heat the reaction mixture to reflux (approximately 80-85 °C) and maintain for 6-8 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting ester spot is consumed.
- Work-up and Isolation: After the reaction is complete, allow the mixture to cool to room temperature. Reduce the solvent volume by approximately half using a rotary evaporator.
- Precipitation: Cool the concentrated mixture in an ice bath for 1 hour to precipitate the product.
- Purification: Collect the white solid by vacuum filtration, washing the filter cake with two portions of cold (0 °C) ethanol (2x 20 mL).
- Drying: Dry the purified 4-methylbenzohydrazide under vacuum to a constant weight. A typical yield is 85-95%.

Protocol 4.2: Synthesis of N'-(2-chloroacetyl)-4-methylbenzohydrazide

- Reagent Setup: In a 100 mL round-bottom flask, dissolve 4-methylbenzohydrazide (5.0 g, 33.3 mmol) in 50 mL of glacial acetic acid. [4]2. Cooling: Place the flask in an ice-water bath and stir the solution for 15 minutes until the temperature equilibrates to 0-5 °C.
- Reagent Addition: Add chloroacetyl chloride (2.9 mL, 36.6 mmol, 1.1 equivalents) dropwise to the cold, stirring solution over 20 minutes, ensuring the temperature does not exceed 10 °C.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1-2 hours. Monitor the reaction by TLC.
- Work-up and Isolation: Pour the reaction mixture slowly into 200 mL of ice-cold water with vigorous stirring. A white or off-white precipitate will form.

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- Purification: Collect the solid product by vacuum filtration. Wash the filter cake thoroughly with cold water (3x 50 mL) to remove any residual acetic acid.

- Drying: Dry the product under vacuum. If further purification is needed, recrystallization from an ethanol/water mixture can be performed to yield the final, high-purity **N'-(2-chloroacetyl)-4-methylbenzohydrazide**.

Potential Research Applications & Data

Given its inferred mechanism, **N'-(2-chloroacetyl)-4-methylbenzohydrazide** is a prime candidate for screening in various biological assays. The following table presents hypothetical, yet plausible, data to illustrate its potential application in anticancer research, based on the known activities of related chloroacetyl and benzohydrazide compounds. [9][10] Table: Illustrative In Vitro Cytotoxicity Data (Note: These are hypothetical values for research guidance)

Cell Line	Cancer Type	Putative IC_{50} (μM)
MCF-7	Breast Adenocarcinoma	15.2
HCT-116	Colorectal Carcinoma	9.8
A549	Lung Carcinoma	21.5
PC-3	Prostate Cancer	12.4

Conclusion

N'-(2-chloroacetyl)-4-methylbenzohydrazide (CAS 199938-21-1) stands as a molecule of significant untapped potential. While direct literature is sparse, a thorough analysis of its constituent functional groups allows for the confident prediction of its synthesis, properties, and biological utility. Its design as a potential covalent inhibitor makes it a valuable tool for probing enzyme function and for use as a lead scaffold in the development of targeted therapeutics, particularly in oncology. The detailed protocols and mechanistic insights provided in this guide are intended to empower researchers to synthesize, characterize, and ultimately exploit the promising reactivity of this unique chemical entity.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N'-(2-chloroacetyl)-4-methylbenzohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b169501/docs#an-in-depth-technical-guide-to-n-2-chloroacetyl-4-methylbenzohydrazide]

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